

1,3-Dicaffeoylquinic acid solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: 1,3-Dicaffeoylquinic acid

Cat. No.: B1664542

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Technical Support Center: 1,3-Dicaffeoylquinic Acid

This technical support center provides researchers, scientists, and drug development professionals with essential information for handling and using **1,3-Dicaffeoylquinic acid** in experimental settings.

Solubility Data

The solubility of **1,3-Dicaffeoylquinic acid** can vary based on the solvent and experimental conditions. Below is a summary of reported solubility values.

Solvent	Concentration	Molarity (approx.)	Source
DMSO (Dimethyl Sulfoxide)	100 mg/mL	193.63 mM	[1] [2]
5 mg/mL	9.68 mM	[3] [4]	
Ethanol	0.2 mg/mL	0.39 mM	[3] [4]
Dimethyl Formamide (DMF)	2 mg/mL	3.87 mM	[3] [4]
PBS (pH 7.2)	2 mg/mL	3.87 mM	[3] [4]
Methanol	Soluble	Not specified	[5]
Pyridine	Soluble	Not specified	[5]

Note: The significant variation in reported DMSO solubility (5 mg/mL vs. 100 mg/mL) may be due to differences in the purity of the compound, the grade and water content of the DMSO, and the use of techniques such as heating or sonication to aid dissolution.[\[1\]](#)[\[6\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **1,3-Dicaffeoylquinic acid** for in vitro experiments?

A1: Dimethyl Sulfoxide (DMSO) is the most commonly recommended solvent for preparing concentrated stock solutions of **1,3-Dicaffeoylquinic acid** for cell-based assays.[\[1\]](#)[\[2\]](#)[\[7\]](#) It is also soluble in other organic solvents like ethanol and dimethylformamide (DMF).[\[3\]](#)[\[4\]](#)

Q2: How should I prepare a stock solution of **1,3-Dicaffeoylquinic acid** in DMSO?

A2: To prepare a stock solution, dissolve the solid **1,3-Dicaffeoylquinic acid** in fresh, anhydrous DMSO to your desired concentration (e.g., 10 mM or higher).[\[1\]](#) To achieve higher concentrations, warming the solution at 37°C or using an ultrasonic bath may be necessary to fully dissolve the compound.[\[2\]](#)[\[6\]](#)

Q3: What is the maximum concentration of DMSO that is safe for my cell cultures?

A3: The final concentration of DMSO in your cell culture medium should be kept as low as possible, ideally 0.5% or less. A concentration of 0.1% is generally considered safe for most cell lines. It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any solvent effects.

Q4: How should I store the solid compound and my stock solutions of **1,3-Dicaffeoylquinic acid**?

A4:

- Solid Compound: Store the crystalline solid at -20°C for long-term stability, where it can be stable for at least four years.[3][4]
- Stock Solutions: Aliquot your stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to one year).[1]

Q5: Is **1,3-Dicaffeoylquinic acid** stable in aqueous solutions?

A5: Aqueous solutions of **1,3-Dicaffeoylquinic acid** are not recommended for storage for more than one day.[3] For experiments requiring an aqueous buffer, it is best to make fresh dilutions from your DMSO stock solution just before use.

Troubleshooting Guide

Issue 1: I'm having trouble dissolving **1,3-Dicaffeoylquinic acid** in DMSO to the desired concentration.

- Solution 1: Check your DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of compounds.[1] Use fresh, anhydrous, high-purity DMSO.
- Solution 2: Aid dissolution. Gently warm the solution at 37°C or use an ultrasonic bath to help dissolve the compound.[2][6] Be cautious with warming, as prolonged heat may degrade the compound.
- Solution 3: Re-evaluate the target concentration. While some suppliers report solubility up to 100 mg/mL in DMSO, others state a lower solubility of 5 mg/mL.[1][3][4] Your specific batch

of **1,3-Dicaffeoylquinic acid** may have a solubility within this range. Start with a lower concentration and gradually increase it.

Issue 2: I observed precipitation when I diluted my DMSO stock solution into an aqueous buffer or cell culture medium.

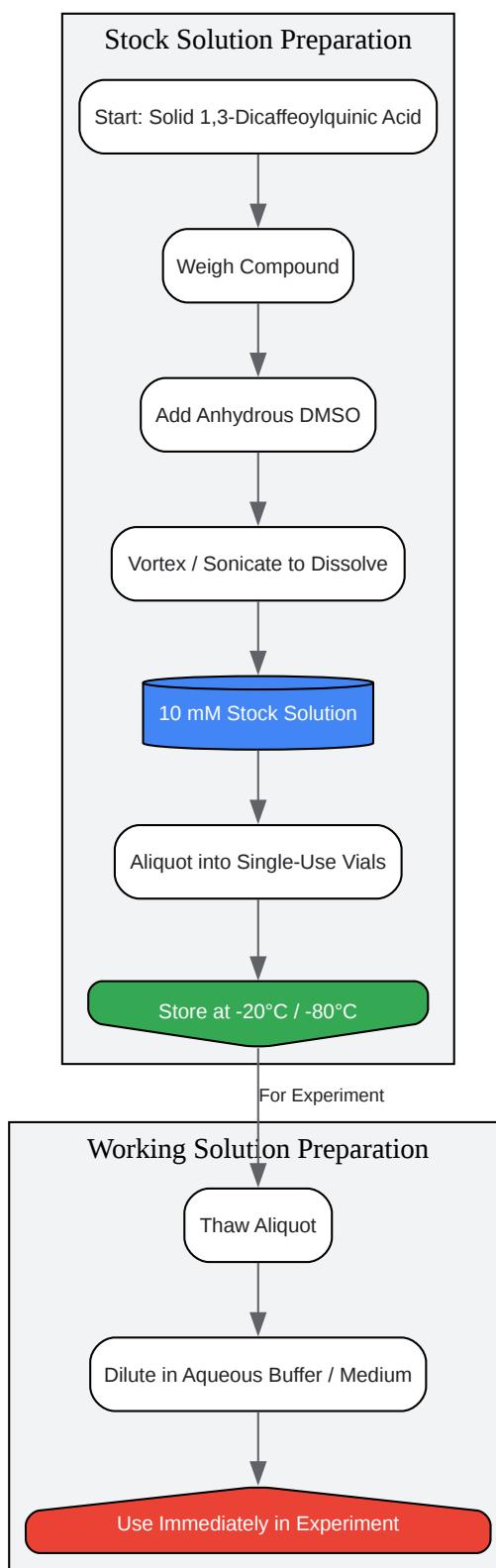
- Solution 1: Lower the final concentration. The compound may not be soluble in the aqueous solution at the desired final concentration. Try performing serial dilutions to find the highest workable concentration that does not precipitate.
- Solution 2: Adjust the dilution method. When preparing your working solution, add the DMSO stock drop-wise to the aqueous buffer or medium while vortexing or stirring to ensure rapid mixing and prevent localized high concentrations that can lead to precipitation.
- Solution 3: Consider a different solvent system for in vivo studies. For animal studies, complex solvent systems are often required. One such system involves a step-by-step addition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[2][8]

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Before opening the vial, allow the solid **1,3-Dicaffeoylquinic acid** to equilibrate to room temperature for at least one hour.
- Weighing: Accurately weigh out 5.165 mg of **1,3-Dicaffeoylquinic acid** (Formula Weight: 516.5 g/mol).
- Dissolving: Add 1 mL of fresh, sterile, anhydrous DMSO to the solid compound.
- Mixing: Vortex the solution until the solid is completely dissolved. If necessary, use an ultrasonic bath or briefly warm the solution at 37°C to aid dissolution.
- Storage: Dispense the stock solution into small, single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Visualized Experimental Workflow

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